

What is the chemical structure of 6"-O-Apiosyl-5-O-Methylvisammioside?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6"-O-Apiosyl-5-O-Methylvisammioside

Cat. No.: B560647

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An In-depth Technical Guide to 6"-O-Apiosyl-5-O-Methylvisammioside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **6"-O-Apiosyl-5-O-Methylvisammioside**, a natural product of interest in the field of pharmacology and traditional medicine.

Chemical Structure and Physicochemical Properties

6"-O-Apiosyl-5-O-Methylvisammioside is a complex glycoside. The core of the molecule is 5-O-Methylvisammioside, which is characterized by a furo[3,2-g]chromen-5-one heterocyclic system. A key feature of this compound is the disaccharide moiety attached to the aglycone. This consists of a glucose molecule which is further glycosylated with an apiose sugar at the 6-position of the glucose.

A summary of the key quantitative data for **6"-O-Apiosyl-5-O-Methylvisammioside** is presented in the table below.

Property	Value	Source
CAS Number	139446-82-5	[1][2][3]
Molecular Formula	C27H36O14	[1][2]
Molecular Weight	584.571 g/mol	[2]
IUPAC Name	(2S)-2-(2- {[(2S,3R,4S,5S,6R)-6- ({[(2R,3R,4R)-3,4-dihydroxy-4- (hydroxymethyl)oxolan-2- yl]oxy}methyl)-3,4,5- trihydroxyoxan-2- yl]oxy}propan-2-yl)-4-methoxy- 7-methyl-2H,3H-furo[3,2- g]chromen-5-one	[2]

Biological Context and Therapeutic Potential

6"-O-Apiosyl-5-O-Methylvisammioside has been identified as one of the chemical constituents of the traditional Chinese medicine formula known as Kang-Jing.[4][5] The Kang-Jing formula is a complex herbal preparation composed of 12 different herbs.[4][5] According to the principles of traditional Chinese medicine, the Kang-Jing formula is used to replenish qi, dredge collaterals, and activate blood flow to alleviate pain.[4][5] It is often prescribed for the treatment of conditions such as cervical radiculopathy.[5]

While the bioactivity of the Kang-Jing formula is attributed to the synergistic effects of its numerous components, the specific signaling pathways modulated by isolated **6"-O-Apiosyl-5-O-Methylvisammioside** are not extensively detailed in current literature. However, studies on other traditional Chinese medicine formulas suggest that their therapeutic effects are often mediated through complex interactions with various signaling pathways, including the NF-κB, PI3K/AKT/mTOR, and MAPK signaling pathways.[2] The parent compound, 5-O-Methylvisammioside, has been noted for its analgesic, antipyretic, anti-inflammatory, and anti-platelet aggregation properties.

Composition and Therapeutic Actions of the Kang-Jing Formula.

Experimental Protocols

Detailed synthetic pathways for **6"-O-Apiosyl-5-O-Methylvisammioside** are not readily available in the surveyed literature. However, protocols for its preparation in solution for in vivo studies have been described. These protocols are crucial for preclinical research into its pharmacokinetic and pharmacodynamic properties.

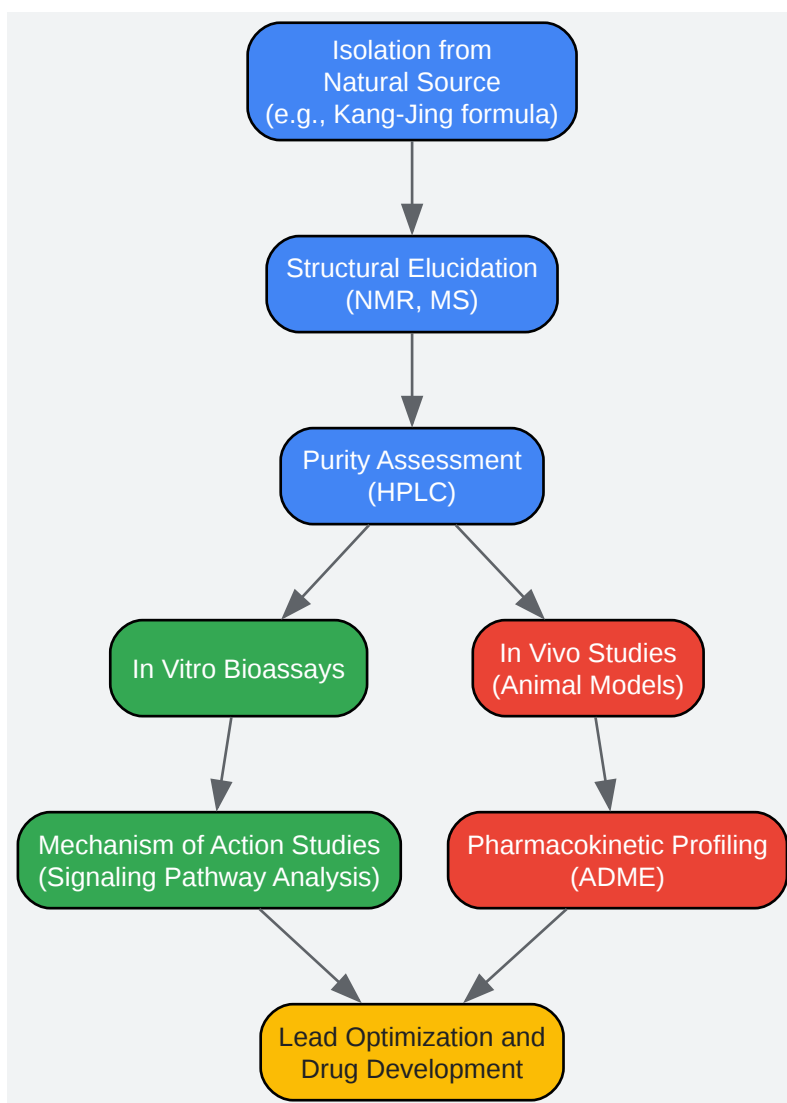
Preparation of Solutions for In Vivo Administration:

The following protocols yield a clear solution with a solubility of at least 1.25 mg/mL (2.14 mM). [\[4\]](#)[\[5\]](#)

- Protocol 1: Aqueous Formulation
 - Dissolve the compound in DMSO to a concentration of 12.5 mg/mL.
 - To 100 μ L of the DMSO stock solution, add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until uniform.
 - Add 450 μ L of saline to reach a final volume of 1 mL.
- Protocol 2: Cyclodextrin-based Formulation
 - Prepare a 20% solution of SBE- β -CD in saline.
 - Dissolve the compound in DMSO to a concentration of 12.5 mg/mL.
 - To 100 μ L of the DMSO stock solution, add 900 μ L of the 20% SBE- β -CD in saline solution and mix thoroughly.
- Protocol 3: Oil-based Formulation
 - Dissolve the compound in DMSO to a concentration of 12.5 mg/mL.
 - To 100 μ L of the DMSO stock solution, add 900 μ L of corn oil and mix until a clear solution is obtained.

Storage:

Stock solutions of **6"-O-Apiosyl-5-O-Methylvisammioside** should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability.[4]



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- To cite this document: BenchChem. [What is the chemical structure of 6"-O-Apiosyl-5-O-Methylvisammioside?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560647#what-is-the-chemical-structure-of-6-o-apiosyl-5-o-methylvisammioside]

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